

CC-401 hydrochloride selectivity against other kinases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CC-401 hydrochloride

Cat. No.: B2653734

[Get Quote](#)

Technical Support Center: CC-401 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with detailed information and guidance on the use of **CC-401 hydrochloride** in kinase research.

Frequently Asked Questions (FAQs)

Q1: What is **CC-401 hydrochloride** and what is its primary target?

A1: **CC-401 hydrochloride** is a potent, second-generation, ATP-competitive small molecule inhibitor of c-Jun N-terminal kinases (JNK).[1] It targets all three JNK isoforms (JNK1, JNK2, and JNK3).

Q2: What is the mechanism of action of **CC-401 hydrochloride**?

A2: **CC-401 hydrochloride** competitively binds to the ATP-binding site of activated, phosphorylated JNK. This prevents the phosphorylation of its downstream substrate, c-Jun, thereby inhibiting the JNK signaling pathway.

Q3: What is the binding affinity of CC-401 for JNK?

A3: CC-401 exhibits high affinity for JNK, with reported K_i values in the range of 25-50 nM.

Q4: How selective is **CC-401 hydrochloride**?

A4: **CC-401 hydrochloride** demonstrates significant selectivity for JNK over other related kinases. Published data indicates that it is at least 40-fold more selective for JNK than for p38, extracellular signal-regulated kinase (ERK), inhibitor of κ B kinase (IKK2), protein kinase C (PKC), Lck, and zeta-associated protein of 70 kDa (ZAP70). A more detailed, though not exhaustive, selectivity profile is provided in the data section below.

Q5: In what form is **CC-401 hydrochloride** typically supplied?

A5: CC-401 is often supplied as a dihydrochloride salt.

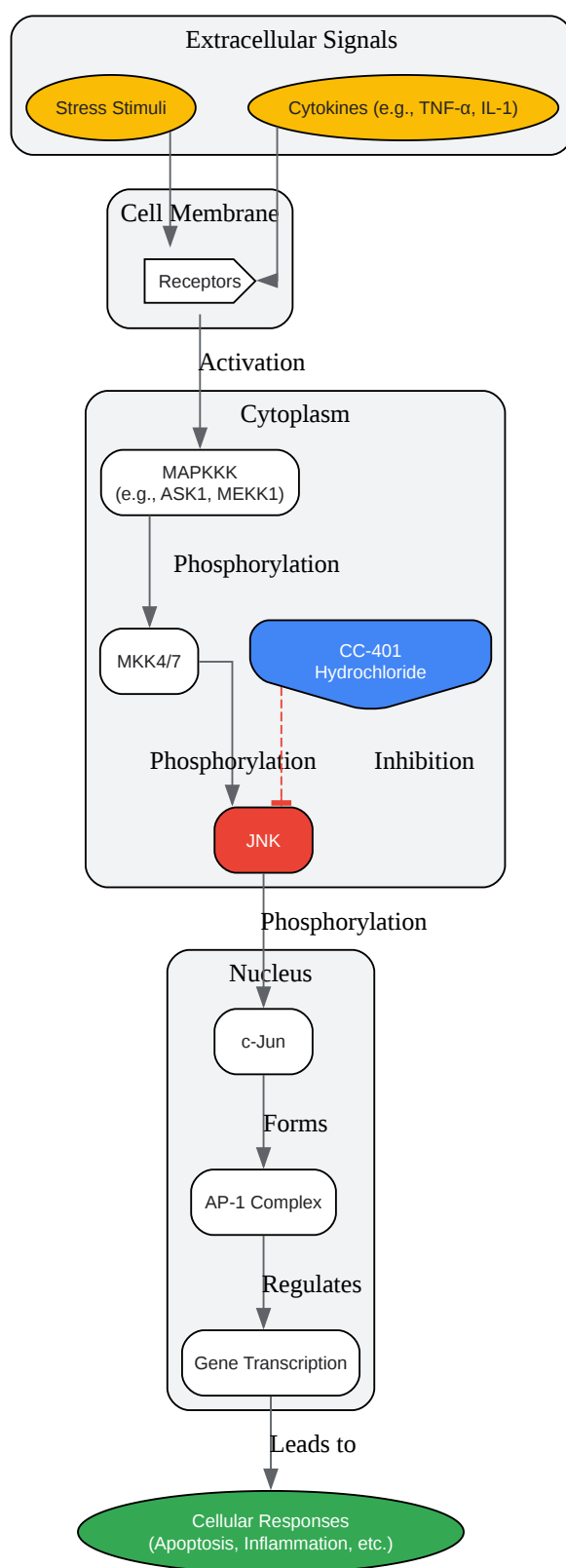
Data Presentation: Kinase Selectivity Profile

While a comprehensive screen of **CC-401 hydrochloride** against a full human kinome panel is not publicly available, the following table summarizes the known selectivity based on published literature. Researchers are encouraged to perform their own comprehensive selectivity profiling for their specific experimental needs.

Kinase Target	Fold Selectivity vs. JNK	Notes
JNK1/2/3	1x	Primary Target (K _i = 25-50 nM)
p38	> 40x	
ERK	> 40x	
IKK2	> 40x	
Protein Kinase C	> 40x	
Lck	> 40x	
ZAP70	> 40x	

Signaling Pathway

The following diagram illustrates the canonical JNK signaling pathway and the point of inhibition by **CC-401 hydrochloride**.



[Click to download full resolution via product page](#)

Caption: JNK signaling pathway and **CC-401 hydrochloride**'s point of inhibition.

Experimental Protocols

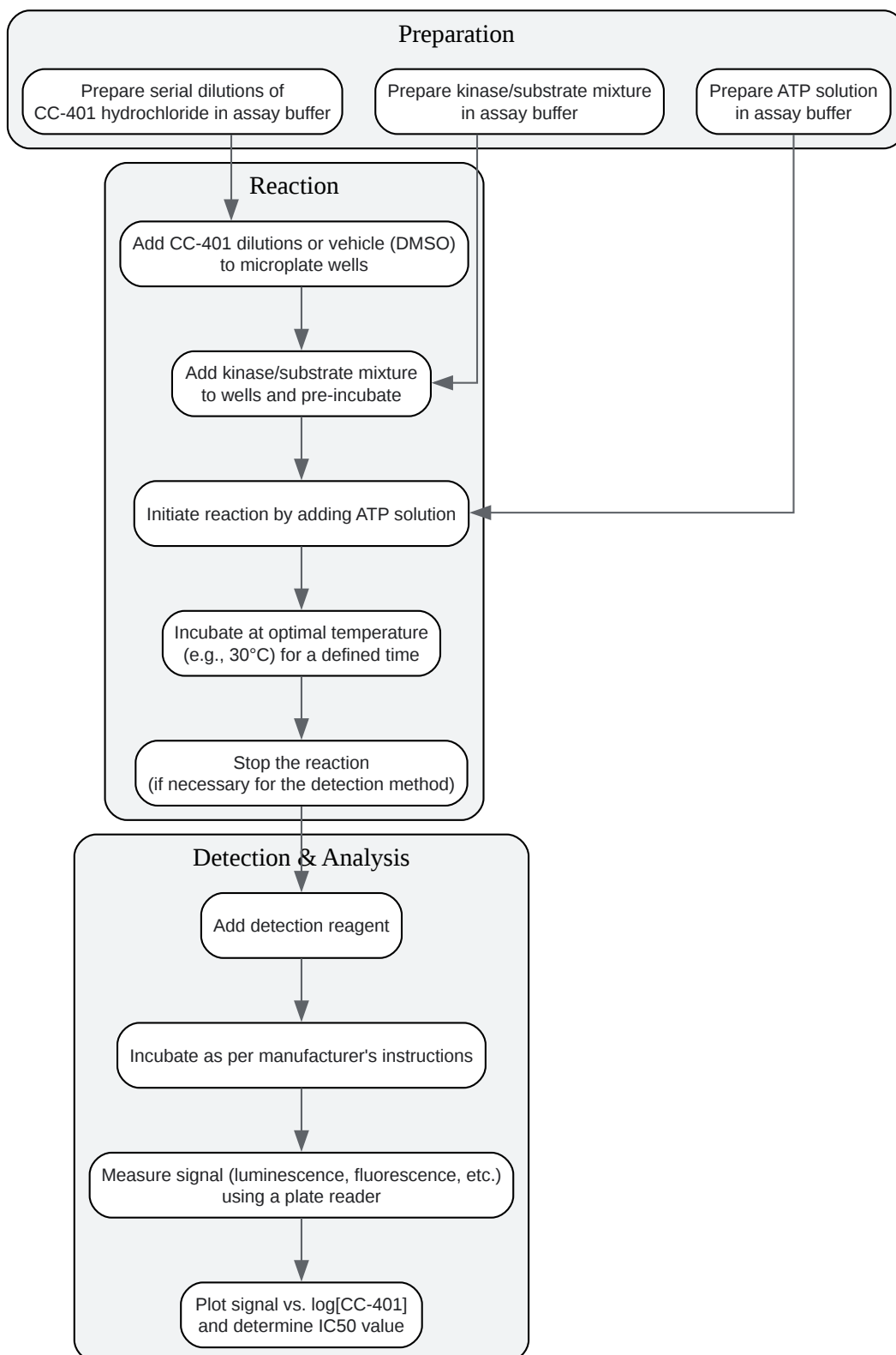
Key Experiment: In Vitro Kinase Assay for IC50 Determination of **CC-401 Hydrochloride**

This protocol provides a general framework for determining the half-maximal inhibitory concentration (IC50) of CC-401 against JNK or other kinases. Specific conditions may need to be optimized for different kinase enzymes and detection platforms.

Materials:

- Recombinant human JNK enzyme (and other kinases for selectivity profiling)
- Kinase-specific substrate (e.g., GST-c-Jun for JNK)
- **CC-401 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- ATP
- Kinase assay buffer (typically contains Tris-HCl, MgCl₂, DTT, and BSA)
- Kinase detection reagent (e.g., ADP-Glo™, Kinase-Glo®, or phosphospecific antibody)
- Microplates (e.g., 96-well or 384-well, white or clear depending on the assay)
- Plate reader capable of luminescence, fluorescence, or absorbance detection

Workflow Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [CC-401 hydrochloride selectivity against other kinases]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2653734#cc-401-hydrochloride-selectivity-against-other-kinases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com